

In-Depth Technical Guide: Molecular Weight of Benzyl (2-(aminooxy)ethyl)carbamate

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Compound of Interest

Compound Name: Benzyl (2-(aminooxy)ethyl)carbamate

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This document provides a detailed breakdown of the molecular weight for **Benzyl (2-(aminooxy)ethyl)carbamate**, a compound of interest in various research and development applications.

Molecular Composition and Weight

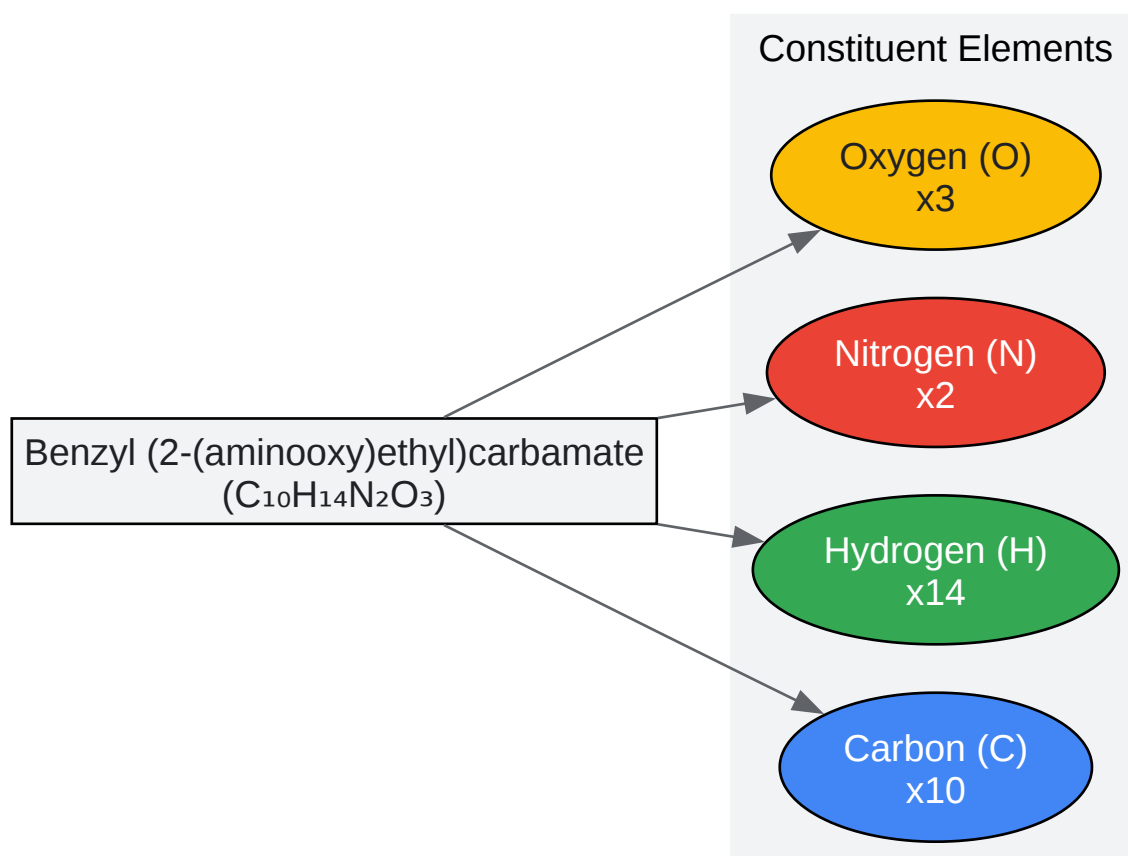
The molecular formula for **Benzyl (2-(aminooxy)ethyl)carbamate** is $C_{10}H_{14}N_2O_3$ ^[1]. The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The table below provides a comprehensive summary of this data.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	14	1.008	14.112
Nitrogen	N	2	14.007	28.014
Oxygen	O	3	15.999	47.997
Total				210.233

The calculated molecular weight of **Benzyl (2-(aminooxy)ethyl)carbamate** is 210.23 g/mol . An exact mass of 210.22976 g/mol has also been reported[1].

Logical Relationship of Molecular Composition

The following diagram illustrates the elemental components that constitute the **Benzyl (2-(aminooxy)ethyl)carbamate** molecule.



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Caption: Elemental composition of **Benzyl (2-(aminooxy)ethyl)carbamate**.

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References

- 1. Page loading... [guidechem.com]
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